

Comprehensive Safety and Handling Guide for Lobetyolin

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Compound of Interest

Compound Name: Lobetyolin

Cat. No.: B8117330

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This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Lobetyolin**. Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

Quantitative Data Summary

The following tables summarize key quantitative data for **Lobetyolin**.

Table 1: Physicochemical Properties of **Lobetyolin**

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₈ O ₈	[1][2][3]
Molecular Weight	396.43 g/mol	[1][2][3][4]
CAS Number	136085-37-5	[1]
Appearance	Solid Powder	[4]
Purity	≥98%	[3][4]
Storage (Powder)	-20°C	[1]
Storage (in Solvent)	-80°C	[1]
Solubility	DMSO, Pyridine, Methanol, Ethanol	[4]

Table 2: Biological Activity of **Lobetyolin**

Assay	Cell Line	Result (IC ₅₀)	Source
Cell Viability (MTT Assay)	MKN-45 (Gastric Cancer)	27.74 μ M	[5]
Cell Viability (MTT Assay)	MKN-28 (Gastric Cancer)	19.31 μ M	[5]

Operational and Safety Protocols

Personal Protective Equipment (PPE)

A full complement of personal protective equipment must be worn at all times when handling **Lobetyolin** to prevent exposure.[\[1\]](#)

- Eye Protection: Wear safety goggles with side-shields.
- Hand Protection: Use protective gloves (e.g., nitrile).
- Body Protection: An impervious lab coat or clothing is required.
- Respiratory Protection: In cases of potential dust or aerosol formation, a suitable respirator must be used.[\[1\]](#)

Safe Handling and Storage Protocol

Proper handling and storage are crucial to maintain the stability of **Lobetyolin** and ensure a safe laboratory environment.

Receiving and Storage:

- Upon receipt, allow the sealed vial to equilibrate to room temperature for at least one hour before opening.[\[4\]](#)
- Gently shake the vial to ensure any compound that may have adhered to the cap or neck during transport settles to the bottom.[\[4\]](#)

- Store the container tightly sealed in a cool, well-ventilated area away from direct sunlight and ignition sources.[1]
- For long-term storage, maintain the powdered form at -20°C and solutions in solvent at -80°C.[1]

Handling and Use:

- Always handle **Lobetyolin** in a designated area with adequate exhaust ventilation, such as a chemical fume hood.[1]
- Avoid the formation of dust and aerosols.[1]
- Prevent all contact with skin, eyes, and inhalation of the substance.[1]
- Do not eat, drink, or smoke in the area where **Lobetyolin** is being handled.[1]
- After handling, wash skin thoroughly.[1]

Spill Management and Disposal Plan

In the event of a spill, immediate and appropriate action is necessary to prevent contamination and exposure.

Spill Containment:

- Evacuate personnel to a safe area and ensure the spill area is well-ventilated.[1]
- Wear full personal protective equipment before addressing the spill.[1]
- Prevent the substance from entering drains or water courses.[1]
- For solutions, absorb the spill using a finely-powdered, liquid-binding material such as diatomite or universal binders.[1]
- For powder spills, carefully sweep up the material and place it into a suitable, sealed container for disposal. Avoid creating dust.[6]

Decontamination and Disposal:

- Decontaminate all affected surfaces and equipment by scrubbing with alcohol.[1]
- Dispose of all contaminated materials, including the absorbent material and the substance itself, as hazardous waste in an approved waste disposal plant.[1]
- All disposal must be conducted in accordance with prevailing country, federal, state, and local regulations.[1]

First Aid Procedures

Immediate first aid should be administered in case of exposure.[1]

- If Swallowed: Call a POISON CENTER or doctor immediately if you feel unwell. Rinse the mouth with water but DO NOT induce vomiting.[1]
- Eye Contact: Immediately flush eyes with large amounts of water, separating eyelids to ensure thorough flushing. Remove contact lenses if present. Seek prompt medical attention. [1]
- Skin Contact: Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes and contact a physician.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide respiratory support.[1]

Experimental Protocols and Signaling Pathways

Key Experimental Protocols

Lobetyolin has been studied for its anti-tumor effects, particularly in gastric cancer.[7][8] The following outlines common methodologies used in its investigation.

Cell Viability and Proliferation (MTT Assay):

- Cell Seeding: Plate gastric cancer cells (e.g., MKN-45, MKN-28) in 96-well plates and culture until they adhere.
- Treatment: Treat the cells with varying concentrations of **Lobetyolin** (e.g., 0, 10, 20, 40 μM) for a specified period, such as 24 hours.[5]

- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate to allow for the formation of formazan crystals.
- Solubilization: Add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- Measurement: Read the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader to determine cell viability. The IC₅₀ value, the concentration at which 50% of cell growth is inhibited, can then be calculated.[\[5\]](#)

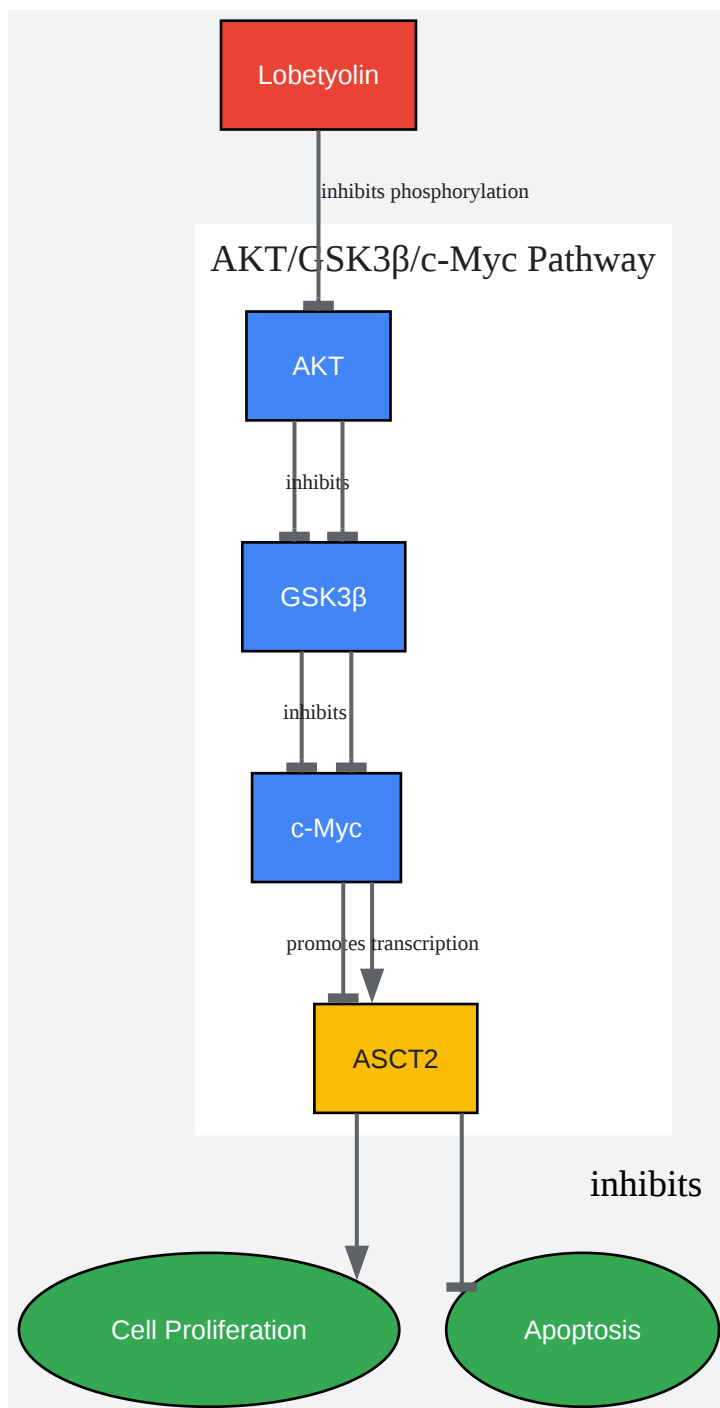
Apoptosis Analysis (Flow Cytometry):

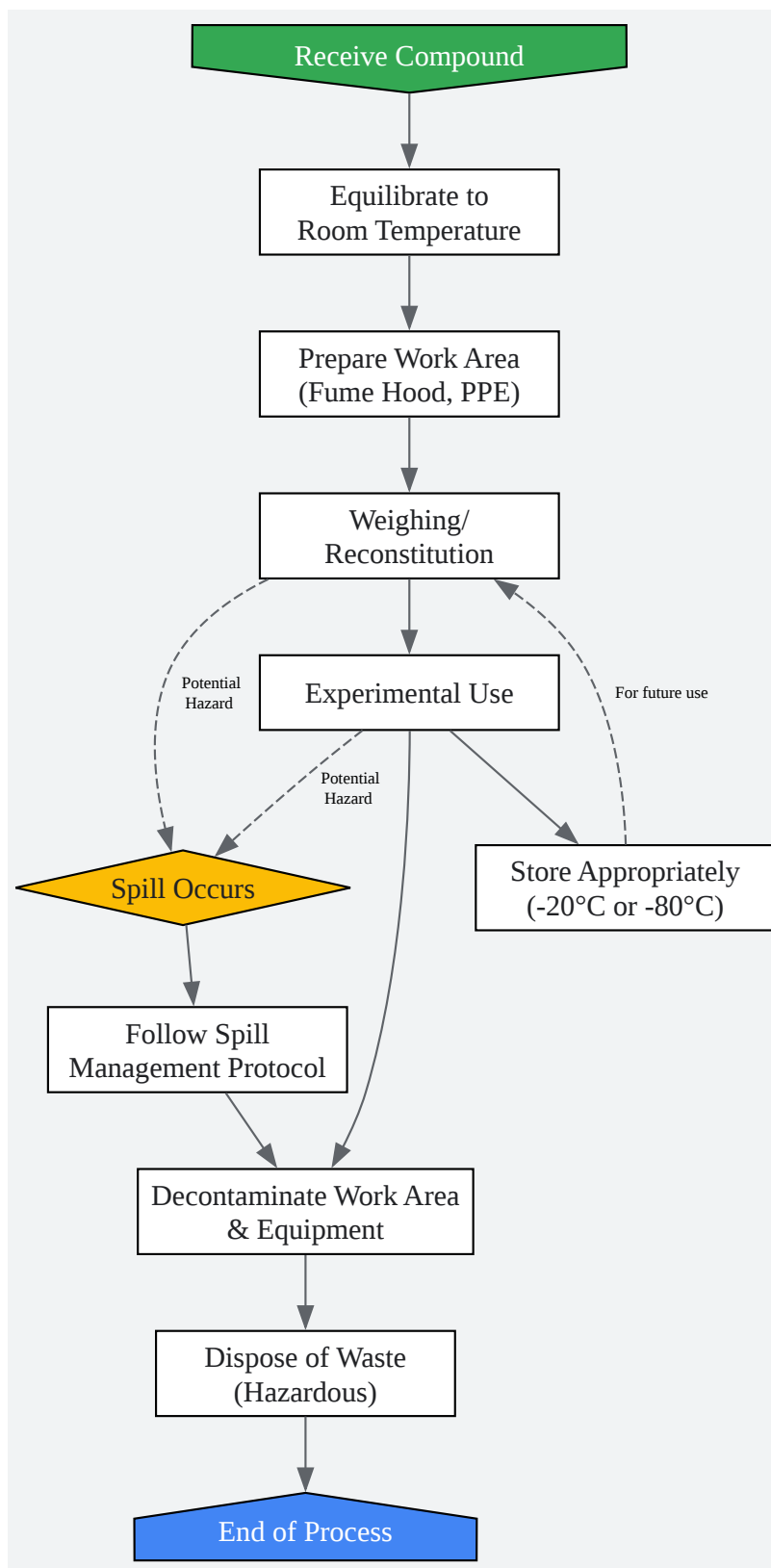
- Cell Treatment: Treat gastric cancer cells with **Lobetyolin** as described above.
- Harvesting: Collect the treated cells by trypsinization and centrifugation.[\[5\]](#)
- Staining: Resuspend the cells in binding buffer and stain with Annexin V-FITC and Propidium Iodide (PI) according to the manufacturer's protocol.
- Analysis: Analyze the stained cells using a flow cytometer to differentiate between viable, early apoptotic, late apoptotic, and necrotic cells.[\[7\]](#)

Mandatory Visualizations

Signaling Pathway Affected by **Lobetyolin**

Lobetyolin has been shown to exert its anti-cancer effects in gastric cancer by downregulating the amino acid transporter ASCT2 and modulating the AKT/GSK3 β /c-Myc signaling pathway.[\[5\]](#)
[\[7\]](#)





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